

# Essential Safety and Logistical Information for Handling MAGE-3 (97-105)

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## Compound of Interest

Compound Name: MAGE-3 (97-105)

Cat. No.: B1575064

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial procedural guidance for the safe handling and disposal of the **MAGE-3 (97-105)** peptide. Adherence to these protocols is essential to ensure a safe laboratory environment and the integrity of your research.

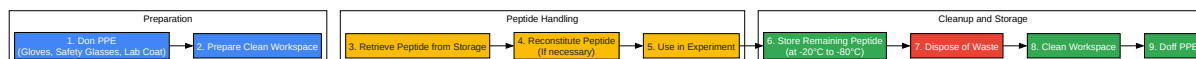
## Personal Protective Equipment (PPE)

The **MAGE-3 (97-105)** peptide is a non-hazardous substance. However, to mitigate risks associated with handling any chemical, the following personal protective equipment is recommended.

PPE Category	Item	Specifications
Hand Protection	Disposable gloves	Nitrile or latex
Eye Protection	Safety glasses	ANSI Z87.1 certified
Body Protection	Laboratory coat	Standard

## Operational Plan: Handling and Storage

Proper handling and storage are critical for maintaining the stability and purity of the **MAGE-3 (97-105)** peptide.

Workflow for Handling **MAGE-3 (97-105)**[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **MAGE-3 (97-105)**.

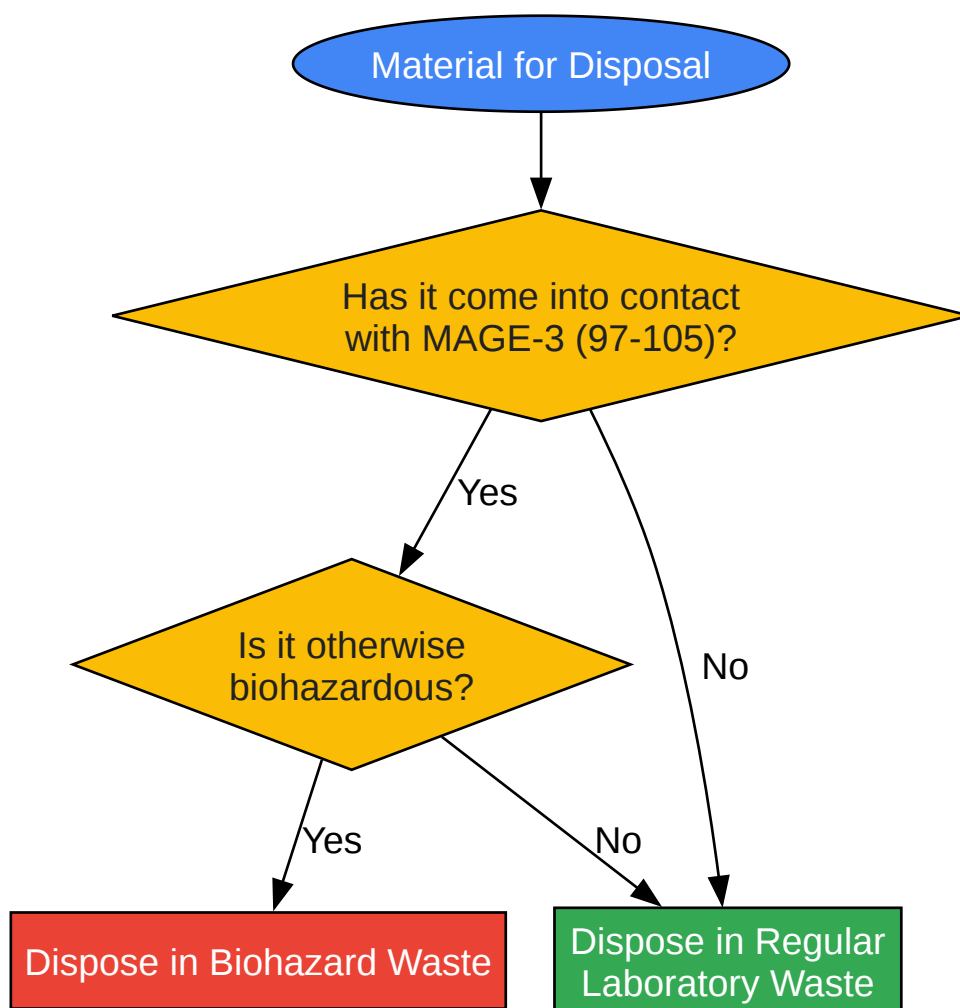
## Storage Protocols:

Condition	Temperature	Duration
Lyophilized	-20°C to -80°C	Long-term
In Solution	-80°C	Short-term

## Disposal Plan

While **MAGE-3 (97-105)** is not classified as hazardous, all materials that have come into contact with the peptide should be disposed of in accordance with standard laboratory procedures to prevent cross-contamination.

## Disposal Decision Pathway



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